

2-Bromo-6-nitrobenzaldehyde CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-nitrobenzaldehyde

Cat. No.: B112248

[Get Quote](#)

An In-Depth Technical Guide to 2-Bromo-6-nitrobenzaldehyde

For researchers, scientists, and professionals in drug development, **2-Bromo-6-nitrobenzaldehyde** is a valuable chemical intermediate used in the synthesis of more complex molecules.^[1] Its specific arrangement of bromo, nitro, and aldehyde functional groups on a benzene ring offers unique reactivity for constructing pharmaceutical and fine chemical products.^[1] This guide provides a comprehensive overview of its chemical identity, properties, a detailed synthesis protocol, and its role in synthetic chemistry.

Chemical Identity and Structure

2-Bromo-6-nitrobenzaldehyde is an aromatic compound characterized by a benzaldehyde core with a bromine atom and a nitro group at positions 2 and 6, respectively.

Chemical Structure:

Caption: Chemical structure of **2-Bromo-6-nitrobenzaldehyde**.

The compound's CAS number is 20357-21-5.^[2]

Table 1: Chemical Identifiers

| Identifier | Value | Source(s) |
|-------------------|--|---|
| CAS Number | 20357-21-5 | [1] [2] [3] [4] [5] |
| IUPAC Name | 2-bromo-6-nitrobenzaldehyde | [3] |
| Molecular Formula | C ₇ H ₄ BrNO ₃ | [2] [3] |
| SMILES | C1=CC(=C(C(=C1)Br)C=O)-- INVALID-LINK--[O-] | [1] [3] [6] |
| InChI | InChI=1S/C7H4BrNO3/c8-6-2- 1-3-7(9(11)12)5(6)4-10/h1-4H | [3] |
| InChIKey | WRIAMYXQKSDDRP- UHFFFAOYSA-N | [3] |

Physicochemical and Spectral Data

The properties of **2-Bromo-6-nitrobenzaldehyde** make it a solid at room temperature. Its computed properties provide further insight into its molecular characteristics.

Table 2: Physicochemical Properties

| Property | Value | Source(s) |
|-------------------|---------------------------------|---|
| Molecular Weight | 230.02 g/mol | [2] [3] |
| Monoisotopic Mass | 228.93746 Da | [3] [6] |
| Complexity | 192 | [1] [3] |
| Signal Word | Warning | |
| Hazard Statements | H302, H315, H319, H332, H335 | |

Table 3: Predicted Mass Spectrometry Data

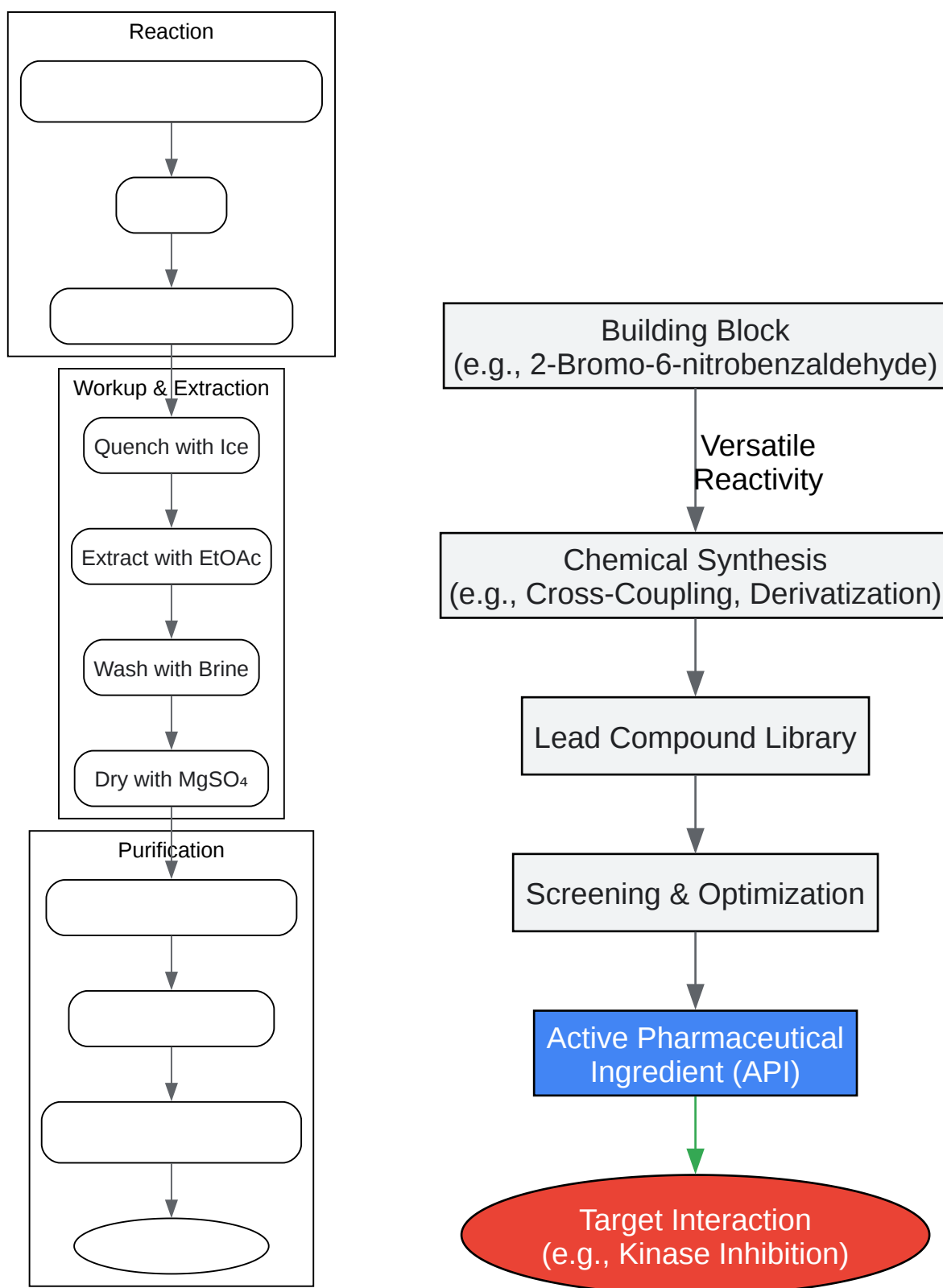
Predicted collision cross-section (CCS) values provide information for mass spectrometry-based identification.

| Adduct | m/z | Predicted CCS (Å²) | Source(s) |
|-----------------------------------|-----------|--------------------|-----------|
| [M+H] ⁺ | 229.94473 | 137.6 | [6] |
| [M+Na] ⁺ | 251.92667 | 149.7 | [6] |
| [M-H] ⁻ | 227.93017 | 144.5 | [6] |
| [M+NH ₄] ⁺ | 246.97127 | 158.7 | [6] |
| [M+K] ⁺ | 267.90061 | 135.4 | [6] |
| [M+HCOO] ⁻ | 273.93565 | 161.6 | [6] |
| Data calculated using CCSbase.[6] | | | |

Experimental Protocols: Synthesis

2-Bromo-6-nitrobenzaldehyde can be synthesized via the bromination of 2-Nitrobenzaldehyde. The following protocol is based on established procedures.[4]

Logical Relationship: Chemical Transformation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. a2bchem.com [a2bchem.com]
- 2. scbt.com [scbt.com]
- 3. 2-Bromo-6-nitrobenzaldehyde | C₇H₄BrNO₃ | CID 15063174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Bromo-6-nitrobenzaldehyde | 20357-21-5 [chemicalbook.com]
- 5. 20357-21-5|2-Bromo-6-nitrobenzaldehyde|BLD Pharm [bldpharm.com]
- 6. PubChemLite - 2-bromo-6-nitrobenzaldehyde (C₇H₄BrNO₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [2-Bromo-6-nitrobenzaldehyde CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112248#2-bromo-6-nitrobenzaldehyde-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com